

Chemical and Pharmacological Profile of Glysobuzole

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Compound Focus: Glysobuzole

CAS No.: 3567-08-6

Cat. No.: S581758

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The table below summarizes the core properties of **glysobuzole** identified from the literature:

Property Category	Details
IUPAC Name	4-Methoxy-N-[5-(2-methylpropyl)-1,3,4-thiadiazol-2-yl]benzene-1-sulfonamide [1]
Molecular Formula	C ₁₃ H ₁₇ N ₃ O ₃ S ₂ [1]
Molar Mass	327.4 g/mol [1]
Solubility	Water-soluble [1]
Mechanism of Action	Binds to sulfonylurea receptors (SUR1) on pancreatic β-cells, blocking ATP-sensitive potassium (K ⁺) channels. This depolarizes the cell membrane, leading to calcium influx and insulin secretion [1].
Primary Indication	Management of Type 2 Diabetes Mellitus (oral administration) [1]

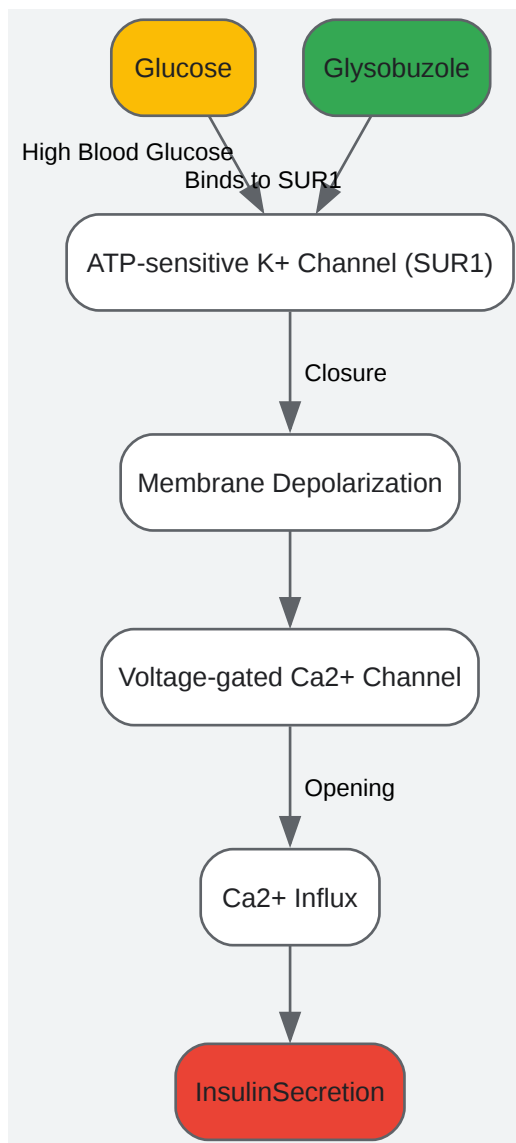
| **Toxicity (Acute, LD₅₀)** | - Rat (oral): 534 mg/kg

- Mouse (oral): 468 mg/kg

- Mouse (intraperitoneal): 250 mg/kg [1] |

Mechanism of Action: Insulin Secretion Pathway

The following diagram illustrates the established mechanism by which **glysobuzole** and other sulfonylureas stimulate insulin secretion, based on the search results [1] [2] [3]:



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Glysobuzole stimulates insulin secretion by closing K⁺ channels on pancreatic β -cells [1] [3].

Experimental Protocols for Sulfonamide Derivatives

While specific protocols for **glysobuzole** were not detailed in the search results, the following established methodologies are relevant for evaluating the biological activities of novel sulfonamide derivatives.

Antioxidant Activity Assays

Antioxidant potential is crucial as oxidative stress is linked to diabetes complications [4]. Two common assays are:

- **DPPH Radical Scavenging Assay [5]:**
 - **Principle:** Measures the ability of a compound to donate an electron to stabilize the purple-colored DPPH (1,1-diphenyl-2-picrylhydrazyl) radical, resulting in a color change to yellow.
 - **Procedure:** Prepare several dilutions of the test compound. Mix each dilution with a methanolic DPPH solution. Incubate the mixture in the dark at room temperature for 30 minutes. Measure the absorbance at a wavelength of 517 nm.
 - **Analysis:** Calculate the percentage of radical scavenging activity. The concentration of the sample required to scavenge 50% of the DPPH radicals (IC_{50}) is determined using regression analysis.
- **FRAP (Ferric Reducing Antioxidant Power) Assay [5]:**
 - **Principle:** Assesses the ability of a compound to reduce the ferric ion (Fe^{3+}) in a complex to the ferrous ion (Fe^{2+}), which forms a colored complex.
 - **Procedure:** Prepare the FRAP reagent (acetate buffer, TPTZ solution, and $FeCl_3$ solution). Mix the test compound with the FRAP reagent and incubate. Measure the absorbance at 593 nm.
 - **Analysis:** The FRAP value is obtained by comparing the absorbance change with a standard curve of known ferrous ion concentration (e.g., $FeSO_4$).

Antimicrobial Activity Testing

- **Conventional Agar Dilution Method [5]:**
 - **Procedure:** Prepare serial dilutions of the test compound in molten agar. The agar is poured into plates and allowed to solidify. The microbial strains are then spotted or streaked onto the plates.

- **Analysis:** After incubation, the Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of the compound that prevents visible microbial growth. Ciprofloxacin is often used as a reference drug.

Adverse Effects and Research Considerations

- **Adverse Effects:** The primary risk with **glysobuzole** is hypoglycemia, as it stimulates insulin secretion independently of blood glucose levels [1]. Other potential effects include weight gain, nausea, and skin irritation [1].
- **Research Gap:** The search results indicate a lack of recent clinical data and detailed pharmacokinetic profiles for **glysobuzole** specifically [1]. Current research on sulfonamides explores broader therapeutic applications, including central nervous system (CNS) disorders [6] and combination therapies with antioxidants to manage oxidative stress in diabetes [4].

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